

In-Depth Technical Guide: Molecular Weight of Diethyl Phosphate-d10

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Compound of Interest

Compound Name: Diethyl phosphate-d10-1

Cat. No.: B12389453

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This guide provides a detailed analysis of the molecular weight of Diethyl phosphate-d10, a deuterated analog of diethyl phosphate. The information is intended for researchers, scientists, and professionals in the field of drug development and metabolomics.

Chemical Identity and Formula

Diethyl phosphate-d10 is a stable isotope-labeled version of diethyl phosphate, where ten hydrogen atoms have been replaced by deuterium. This isotopic substitution is crucial for its use as an internal standard in analytical chemistry, particularly in mass spectrometry-based methods.

Molecular Formula: $C_4D_{10}HO_4P$ ^{[1][2][3]}

Molecular Weight Determination

The molecular weight of a molecule is the sum of the atomic weights of its constituent atoms. For isotopically labeled compounds like Diethyl phosphate-d10, the mass of the specific isotopes must be used for accurate calculation.

Atomic Weights of Constituent Isotopes

The calculation of the molecular weight of Diethyl phosphate-d10 is based on the atomic masses of its constituent isotopes: Carbon-12 (^{12}C), Deuterium (2H or D), Hydrogen- 1H , Oxygen- ^{16}O , and Phosphorus- ^{31}P .

Element	Isotope	Atomic Mass (amu)
Carbon	^{12}C	12.000000 (by definition)[4][5][6]
Hydrogen	^1H	1.007825
Deuterium	^2H (D)	2.014102[7][8]
Oxygen	^{16}O	15.994915[9][10][11]
Phosphorus	^{31}P	30.973762[12][13][14]

Calculation of Molecular Weight

The molecular weight of Diethyl phosphate-d10 is calculated as follows:

$(4 \times \text{Atomic Mass of } ^{12}\text{C}) + (10 \times \text{Atomic Mass of } ^2\text{H}) + (1 \times \text{Atomic Mass of } ^1\text{H}) + (4 \times \text{Atomic Mass of } ^{16}\text{O}) + (1 \times \text{Atomic Mass of } ^{31}\text{P})$

$= (4 \times 12.000000) + (10 \times 2.014102) + (1 \times 1.007825) + (4 \times 15.994915) + (1 \times 30.973762)$

$= 48.000000 + 20.14102 + 1.007825 + 63.97966 + 30.973762$

$= 164.102267 \text{ amu}$

This calculated value is consistent with the experimentally determined and reported molecular weight of 164.16 g/mol , which is often presented as a rounded value.[1][2][3][7]

Summary of Quantitative Data

Parameter	Value	Reference
Molecular Formula	$\text{C}_4\text{D}_{10}\text{HO}_4\text{P}$	[1][2][3]
Average Molecular Weight	164.16 g/mol	[1][2][3][7]
Monoisotopic Molecular Weight	164.102267 amu	Calculated

Experimental Protocols

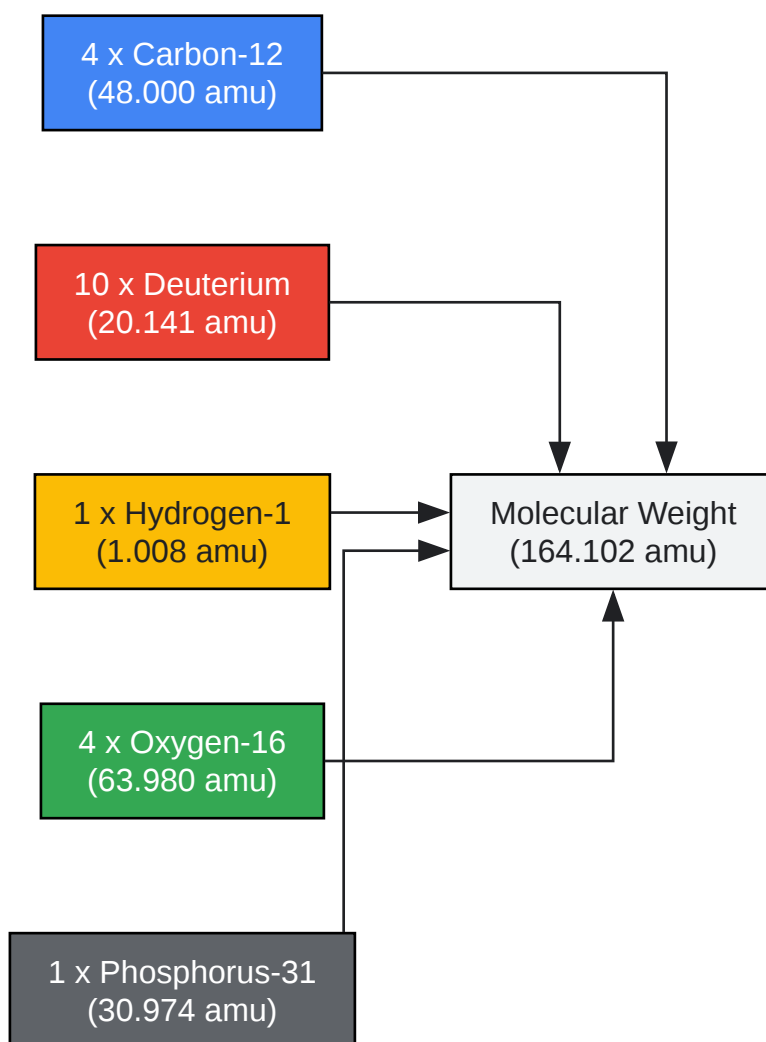
The determination of the molecular weight of a specific chemical entity like Diethyl phosphate-d10 is a standard procedure based on its chemical formula and the atomic masses of its isotopes. As such, detailed experimental protocols for this fundamental determination are not applicable in this context. The primary methods for confirming the molecular weight of a synthesized batch of this compound would involve analytical techniques such as mass spectrometry, which directly measures the mass-to-charge ratio of ions.

Signaling Pathways

Signaling pathways are biological processes and are not relevant to the intrinsic chemical property of a molecule's molecular weight. Therefore, a description of signaling pathways is not applicable to this technical guide on the molecular weight of Diethyl phosphate-d10.

Logical Relationship Diagram

The following diagram illustrates the logical relationship for the calculation of the molecular weight of Diethyl phosphate-d10.



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Caption: Calculation of Diethyl phosphate-d10 molecular weight.

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